

Application Note: Mass Spectrometry Fragmentation Analysis of 1-Phenethyl-4- propionyloxypiperidine

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Compound of Interest

Compound Name: 1-Phenethyl-4-propionyloxypiperidine

CAS No.: 1462260-87-2

Cat. No.: B16369352

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Abstract

This application note provides a detailed overview of the mass spectrometry fragmentation pattern of **1-Phenethyl-4-propionyloxypiperidine**, a significant byproduct in the synthesis of fentanyl and its analogs.[1][2] Understanding the mass spectral characteristics of this compound is crucial for forensic analysis, synthetic route profiling, and in the development of analytical methods for monitoring opioid synthesis. This document outlines the primary fragmentation pathways under electron ionization (EI) mass spectrometry and provides a general protocol for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

1-Phenethyl-4-propionyloxypiperidine (also known as 1-P-4-POP) is a tertiary amine and an ester of 1-phenethyl-4-hydroxypiperidine and propionic acid. Its molecular formula is

$C_{16}H_{23}NO_2$, with a molecular weight of 261.36 g/mol [3] As a byproduct in fentanyl synthesis, its detection and characterization can provide valuable intelligence for law enforcement and forensic chemists. Mass spectrometry, particularly coupled with gas chromatography, is a primary technique for the identification of such compounds in seized drug samples. This note details the expected fragmentation pattern of **1-Phenethyl-4-propionyloxypiperidine**, aiding in its unambiguous identification.

Predicted Mass Spectrometry Fragmentation Pattern

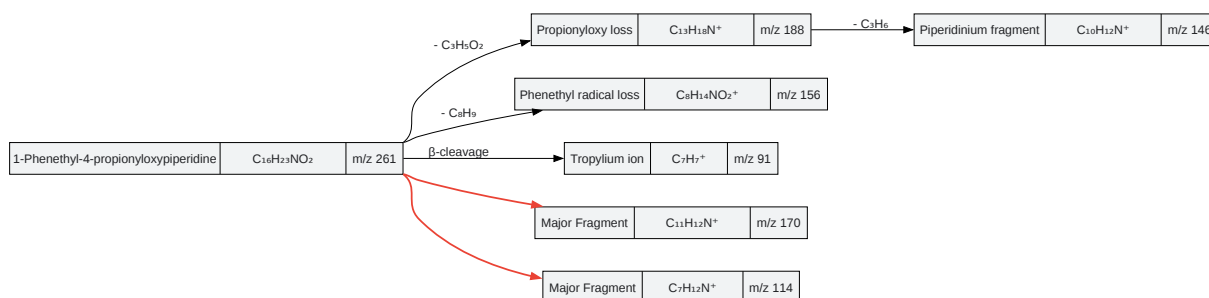
Under electron ionization (EI), **1-Phenethyl-4-propionyloxypiperidine** is expected to undergo fragmentation through several key pathways, primarily involving cleavage of the ester group, the phenethyl moiety, and fragmentation of the piperidine ring. The fragmentation is initiated by the ionization of the molecule, typically at the nitrogen atom or the oxygen atoms of the ester group.

The major fragmentation pathways are predicted to be:

- α -Cleavage adjacent to the nitrogen atom: A common fragmentation for piperidine derivatives, leading to the loss of the phenethyl group or cleavage within the piperidine ring.
- Cleavage of the ester group: This can occur via loss of the propionyloxy group as a radical or through rearrangements.
- Fragmentation of the phenethyl group: Cleavage of the benzylic bond is common, leading to the formation of a tropylium ion.

Based on available data from spectral databases, prominent fragments are observed at m/z 170 and 114.[3]

Proposed Fragmentation Pathway



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Caption: Proposed fragmentation of **1-Phenethyl-4-propionyloxypiperidine**.

Quantitative Fragmentation Data

The following table summarizes the key fragment ions observed for **1-Phenethyl-4-propionyloxypiperidine** in mass spectrometry. The data is compiled from publicly available spectral libraries.

m/z	Proposed Ion Structure	Relative Abundance	Source
261	[M] ⁺	Low / Not Observed	Theoretical
170	[C ₁₁ H ₁₂ N] ⁺	Major	[3]
114	[C ₇ H ₁₂ N] ⁺	Major	[3]
91	[C ₇ H ₇] ⁺	Common	Predicted

Experimental Protocol: GC-MS Analysis

This protocol provides a general method for the analysis of **1-Phenethyl-4-propionyloxypiperidine** using a standard Gas Chromatography-Mass Spectrometry (GC-MS) system.

Sample Preparation

- Standard Solution: Prepare a 1 mg/mL stock solution of **1-Phenethyl-4-propionyloxypiperidine** analytical reference standard in methanol.
- Working Solution: Dilute the stock solution with methanol to a final concentration of 1-10 µg/mL.
- Sample Extraction (for seized materials): Perform a suitable extraction method, such as a liquid-liquid extraction, to isolate the analytes of interest from the sample matrix.

GC-MS Instrumentation and Conditions

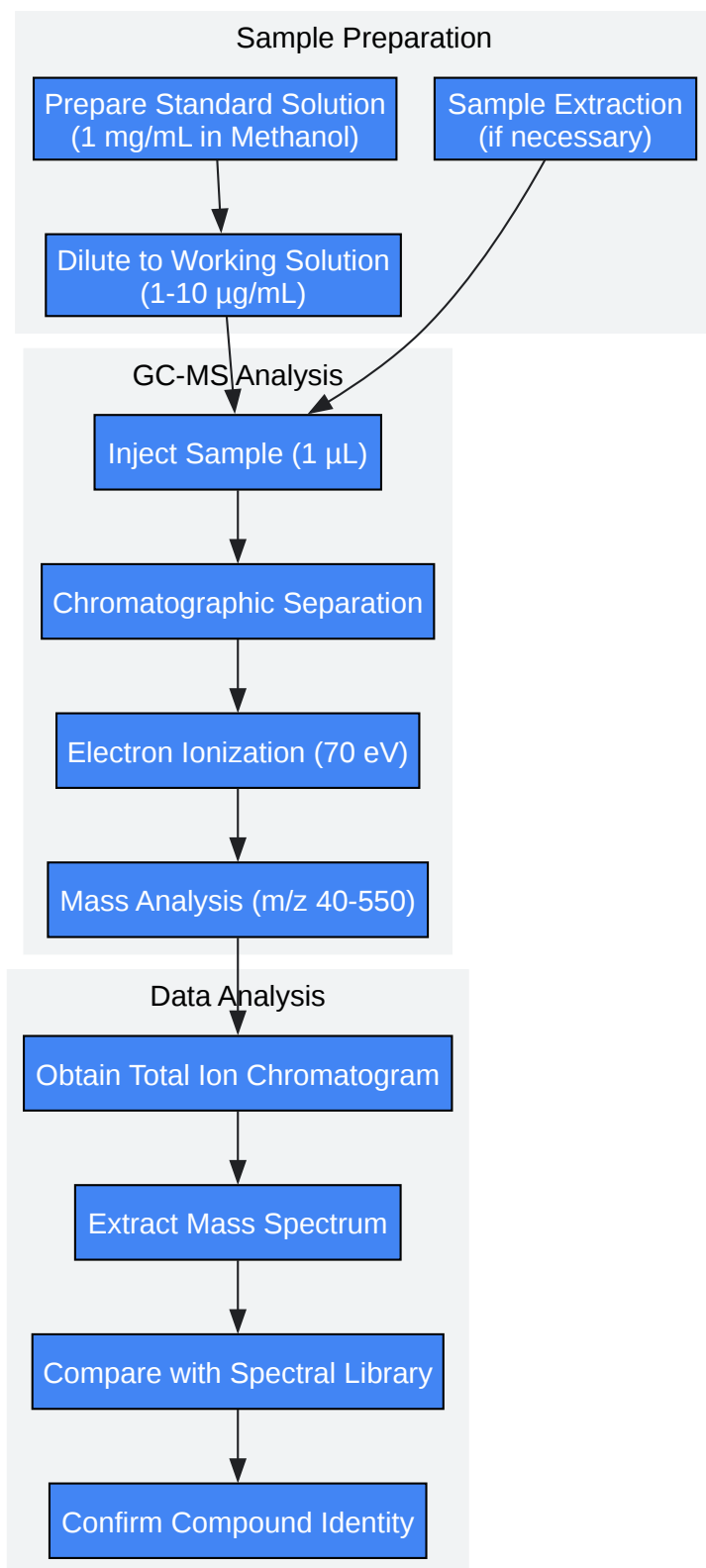
- Gas Chromatograph: Agilent 7890A GC system (or equivalent).
- Mass Spectrometer: Agilent 5975C VL MSD (or equivalent) with a Triple-Axis Detector.
- Injector: Split/splitless injector, operated in splitless mode.
- Injector Temperature: 280 °C.
- Column: HP-5ms (or equivalent), 30 m x 0.25 mm i.d., 0.25 µm film thickness.

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 300 °C.
 - Hold: 5 minutes at 300 °C.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-550.

Data Analysis

- Acquire the total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **1-Phenethyl-4-propionyloxypiperidine**.
- Compare the obtained mass spectrum with a reference spectrum from a validated library (e.g., SWGDRUG, NIST).
- Identify the characteristic fragment ions and their relative abundances to confirm the identity of the compound.

Experimental Workflow



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References

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- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. 1-Phenethyl-4-propionyloxypiperidine | C16H23NO2 | CID 91725431 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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